

In-Depth Technical Guide: Safety and Handling of Tetrakis(2-butoxyethyl) Orthosilicate

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Compound of Interest

Compound Name: *Tetrakis(2-butoxyethyl) orthosilicate*

Cat. No.: *B103857*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling precautions for **Tetrakis(2-butoxyethyl) orthosilicate** (CAS No. 18765-38-3). Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize potential risks associated with this compound.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes key data for **Tetrakis(2-butoxyethyl) orthosilicate**.

Property	Value	Reference
Molecular Formula	C24H52O8Si	[1][2][3][4]
Molecular Weight	496.75 g/mol	[1][3][4][5]
Appearance	Colorless to pale yellow liquid	[1][3][4]
Odor	Characteristic	[6]
Density	0.970 g/cm ³ at 25°C	[1][3][4]
Boiling Point	205°C at 1.3 mmHg	[1][3][4]
Flash Point	92°C (closed cup)	[1][3][4][6]
Vapor Pressure	< 1 hPa at 20°C	[6]
Solubility in Water	Soluble (hydrolyzes)	[6]
Dynamic Viscosity	6.5 mPa·s at 20°C	[6]

Toxicological Data

Tetrakis(2-butoxyethyl) orthosilicate is classified as a skin irritant and may cause damage to organs (blood) through prolonged or repeated exposure if swallowed.[3][7] The following tables detail its acute toxicity profile.

Acute Oral Toxicity

Test Organism	LD50	Remarks
Rat	> 2,000 mg/kg	No deaths occurred at this concentration. The substance or mixture has no acute oral toxicity.[4][8][9]
Rat	> 5,000 mg/kg	Estimated value for a mixture containing the substance. Harmful effects not anticipated from swallowing small amounts.

Acute Dermal Toxicity

Test Organism	LD50	Remarks
Rat	> 2,000 mg/kg	The substance or mixture has no acute dermal toxicity.[8][9]
Rabbit	5,300 mg/kg	For a similar material (Tetra n-Butyl titanate).[4]

Acute Inhalation Toxicity

Test Organism	LC50	Remarks
Rat	> 22.6 mg/l (4 hours, vapour)	For a similar material (Octamethyltrisiloxane), no deaths occurred at this concentration. Brief exposure (minutes) to Tetrakis(2-butoxyethyl) orthosilicate is not likely to cause adverse effects.
Rat	11 mg/l (4 hours, dust/mist)	For a similar material (Tetra n-Butyl titanate).[8]

Ecotoxicity Data

This substance is considered readily biodegradable. However, it is crucial to prevent its release into the environment.

Test Type	Species	Result	Exposure Time	Guideline
Acute toxicity to fish	Danio rerio (zebra fish)	LC50 > 201 mg/L	96 hours	OECD Test Guideline 203
Acute toxicity to aquatic invertebrates	Daphnia sp. (water flea)	EC50 > 90 mg/L	48 hours	EG 84/449
Acute toxicity to algae/aquatic plants	Scenedesmus subspicatus	ErC50 > 161 mg/L	72 hours	88/302/EC

Experimental Protocols

The toxicity data presented are primarily derived from standardized OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals. A generalized workflow for an acute oral toxicity study based on OECD Guideline 401 is described below.

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